

An In-Depth Technical Guide to 6-Aminonicotinohydrazide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Aminonicotinohydrazide

CAS No.: 42596-56-5

Cat. No.: B1302996

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Abstract: This technical guide provides a comprehensive overview of **6-Aminonicotinohydrazide**, a pyridine derivative with significant potential in medicinal chemistry and drug development. The document delineates the compound's chemical identity, including its IUPAC name and structural properties. It further explores its synthesis, potential mechanisms of action, and applications. Detailed experimental protocols and visual diagrams are provided to support researchers, scientists, and drug development professionals in their understanding and utilization of this compound.

Introduction and Chemical Identity

The field of medicinal chemistry is in constant pursuit of novel molecular entities that can serve as scaffolds for the development of new therapeutic agents. Pyridine derivatives, in particular, are a well-established class of heterocyclic compounds with a broad spectrum of biological activities. This guide focuses on a specific, yet intriguing, member of this family: **6-Aminonicotinohydrazide**.

While the name "**6-Aminonicotinohydrazide**" is used, it is crucial to establish its precise chemical identity through the standardized nomenclature of the International Union of Pure and

Applied Chemistry (IUPAC). The core structure is a nicotinic acid (pyridine-3-carboxylic acid) backbone, substituted with an amino group at the 6-position and a hydrazide functional group at the 3-position.

IUPAC Name and Synonyms

The correct IUPAC name for the compound is 6-aminopyridine-3-carbohydrazide.

This nomenclature is derived from its parent molecule, nicotinic acid, which is pyridine-3-carboxylic acid. The addition of a hydrazide group (-CONHNH₂) at the 3-position and an amino group (-NH₂) at the 6-position of the pyridine ring leads to the systematic name.

Common synonyms and related compounds include:

- 6-Amino-3-pyridinecarboxylic acid hydrazide
- 6-Aminonicotinic acid hydrazide

It is important to distinguish this compound from similar structures such as 6-aminonicotinic acid[1] and 6-aminonicotinamide[2], which possess a carboxylic acid and an amide group, respectively, instead of a hydrazide.

Chemical Structure and Properties

The molecular structure of **6-Aminonicotinohydrazide** is fundamental to its chemical behavior and biological activity.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₄ O	Calculated
Molecular Weight	152.15 g/mol	Calculated
CAS Number	42596-56-5	[3]

The presence of the pyridine ring, amino group, and hydrazide moiety imparts specific characteristics to the molecule. The amino group is a key hydrogen bond donor and can be protonated, influencing solubility and receptor interactions. The hydrazide group is a versatile

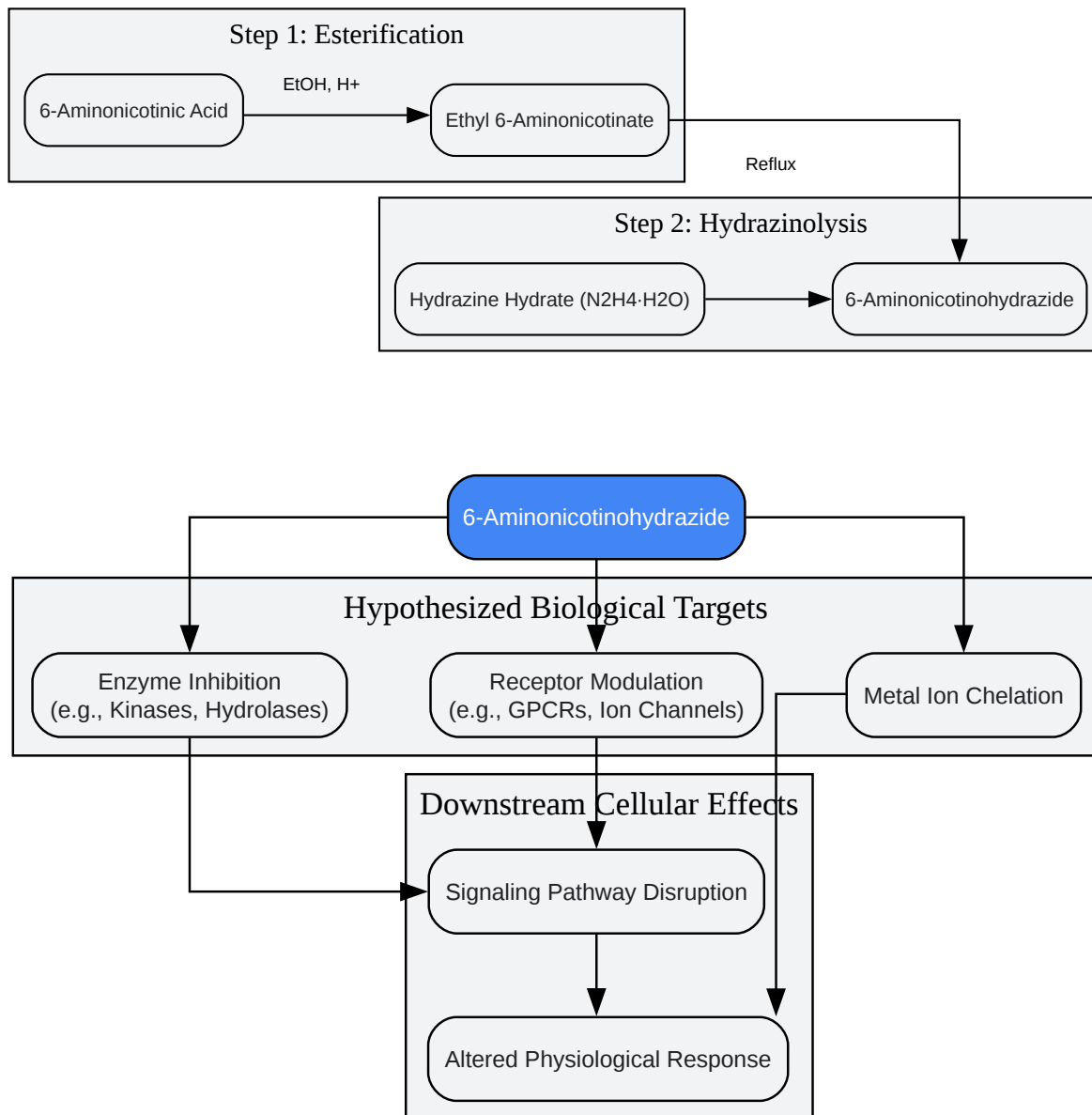
functional group known for its ability to form stable complexes with metal ions and to participate in various chemical reactions, including the formation of hydrazones.

Synthesis and Characterization

The synthesis of **6-Aminonicotinohydrazide** typically starts from a more readily available precursor, such as 6-aminonicotinic acid or its ester derivative. A common synthetic strategy involves the conversion of the carboxylic acid or ester to the corresponding hydrazide.

Synthetic Workflow

A plausible synthetic route is outlined below. This multi-step process leverages standard organic chemistry transformations.



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Sources

- [1. 6-Aminonicotinic acid | C₆H₆N₂O₂ | CID 18496 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 6-Aminonicotinamide | C₆H₇N₃O | CID 9500 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 6-AMINONICOTINOHYDRAZIDE | 42596-56-5 \[amp.chemicalbook.com\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to 6-Aminonicotinohydrazide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1302996/docs#an-in-depth-technical-guide-to-6-aminonicotinohydrazide\]](https://www.benchchem.com/product/b1302996/docs#an-in-depth-technical-guide-to-6-aminonicotinohydrazide)

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